

Application Notes and Protocols for Sodium Naphthenate in Enhanced Oil Recovery (EOR)

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Compound of Interest

Compound Name: Sodium naphthenate

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Introduction

Sodium naphthenate, the sodium salt of naphthenic acids, plays a significant role in chemical Enhanced Oil Recovery (EOR) processes. Its primary function is to act as a surfactant, which can be generated in-situ by the reaction of alkaline flooding agents with naphthenic acids present in crude oil, or introduced ex-situ as part of a surfactant blend. These application notes provide a detailed overview of the mechanisms, experimental protocols, and quantitative data related to the use of **sodium naphthenate** in EOR, intended to guide researchers in this field.

The application of **sodium naphthenate** in EOR leverages its ability to reduce interfacial tension (IFT) between oil and water, and to alter the wettability of reservoir rock.^{[1][2]} These effects help to mobilize residual oil that is trapped in the porous media of the reservoir rock by capillary forces, thereby increasing the overall oil recovery factor.^{[3][4]}

Key Mechanisms of Action

The effectiveness of **sodium naphthenate** in EOR stems from two primary mechanisms:

- **In-situ Saponification and Interfacial Tension (IFT) Reduction:** In alkaline flooding, sodium hydroxide or other alkaline agents react with the naturally occurring naphthenic acids in the crude oil to form **sodium naphthenate** at the oil-water interface.^{[3][5]} This in-situ generation of surfactants leads to a significant reduction in the IFT between the oil and water phases.^[1]

Lowering the IFT reduces the capillary forces that trap oil droplets within the pores of the reservoir rock, allowing them to be mobilized and produced.[3]

- Wettability Alteration: Reservoir rocks can be either water-wet or oil-wet. In many cases, oil-wet reservoirs have lower recovery factors. **Sodium naphthenate**, as an anionic surfactant, can adsorb onto the rock surface, particularly in carbonate reservoirs, and alter its wettability from oil-wet to a more favorable water-wet state.[1][6] This change in wettability facilitates the imbibition of water into the rock matrix, which helps to displace the oil.[7][8]

Quantitative Data Summary

The following tables summarize quantitative data from various studies on surfactant flooding, including those involving in-situ generated or co-injected **sodium naphthenate**, to provide an indication of its potential efficacy.

Table 1: Effect of Surfactant Flooding on Oil Recovery Factor

Surfactant System	Reservoir Type	Initial Oil Saturation (%)	Additional Oil Recovery (% of Original Oil in Place - OOIP)	Reference
Alkaline-Surfactant-Polymer (ASP) Flood	Sandstone	50	20 - 30	[9]
Surfactant-Polymer (SP) Flood	Conglomerate	60	15 - 25	[10]
CO2 and Surfactant Foam	Tight Formation	Not Specified	~32	[11]
Natural Surfactant (Saponin)	Carbonate	Not Specified	39 - 50	[5]

Table 2: Interfacial Tension (IFT) Reduction by Surfactant Systems

Surfactant System	Oil Type	IFT before Treatment (mN/m)	IFT after Treatment (mN/m)	Reference
Sodium Naphthenate (in-situ)	Crude Oil	20 - 30	< 0.1	[12]
Natural Surfactant (Saponin) in Brine	Octane	~15	~8	[3]
Anionic Surfactant (BS-12)	Heavy Oil	~25	~10 ⁻³	[6]

Experimental Protocols

Core Flooding Experiment

This protocol outlines the procedure for evaluating the effectiveness of a **sodium naphthenate** solution in enhancing oil recovery from a core sample.

Objective: To determine the additional oil recovery factor achieved by injecting a **sodium naphthenate** solution into an oil-saturated core sample after initial waterflooding.

Materials:

- Core holder
- Core sample (e.g., Berea sandstone, carbonate)
- Crude oil
- Synthetic brine (simulating formation water)

- **Sodium naphthenate** solution of desired concentration
- High-pressure liquid chromatography (HPLC) pump
- Fraction collector
- Pressure transducers
- Graduated cylinders

Procedure:

- Core Preparation:
 - Cut the core sample to the desired dimensions and dry it in an oven.
 - Measure the dry weight, length, and diameter of the core.
 - Saturate the core with synthetic brine under vacuum to determine its pore volume and porosity.
- Initial Oil Saturation:
 - Inject crude oil into the brine-saturated core at a constant flow rate until no more brine is produced, establishing the initial oil saturation (S_{oi}).
- Waterflooding:
 - Inject synthetic brine into the oil-saturated core at a constant rate to simulate secondary recovery.
 - Continue waterflooding until the oil production ceases or reaches an economically defined limit. The remaining oil saturation is the residual oil saturation after waterflooding (S_{orw}).
- **Sodium Naphthenate** Flooding:
 - Inject the prepared **sodium naphthenate** solution into the core at the same constant flow rate.

- Collect the effluent in a fraction collector and measure the volume of oil and water produced over time.
- Chase Water Injection:
 - After injecting a predetermined pore volume of the surfactant solution (e.g., 1-2 PV), inject brine again ("chase water") to displace the surfactant slug and any mobilized oil.
- Data Analysis:
 - Calculate the oil recovery factor at each stage of the experiment (waterflooding and **sodium naphthenate** flooding).
 - Plot the oil recovery and water cut versus the pore volumes of fluid injected.

Interfacial Tension (IFT) Measurement

This protocol describes the measurement of IFT between crude oil and a **sodium naphthenate** solution using the pendant drop or spinning drop method.

Objective: To quantify the reduction in IFT at the oil-water interface due to the presence of **sodium naphthenate**.

Materials:

- Tensiometer (Pendant Drop or Spinning Drop)
- Crude oil
- Synthetic brine
- **Sodium naphthenate** solutions of varying concentrations
- Syringes and needles
- Temperature-controlled cell

Procedure (Pendant Drop Method):

- Fill the optical glass cuvette of the tensiometer with the **sodium naphthenate** solution (the denser phase).
- Submerge a needle connected to a syringe containing the crude oil (the less dense phase) into the solution.
- Slowly form a droplet of oil at the tip of the needle.
- Capture the image of the droplet using the camera of the tensiometer.
- The software analyzes the shape of the droplet based on the Young-Laplace equation to calculate the IFT.
- Repeat the measurement at different **sodium naphthenate** concentrations and temperatures to determine the optimal conditions for IFT reduction.

Wettability Analysis (Contact Angle Measurement)

This protocol details the procedure for assessing the alteration of rock wettability by **sodium naphthenate** using contact angle measurements.

Objective: To determine the change in the contact angle of an oil droplet on a rock surface in the presence of a **sodium naphthenate** solution.

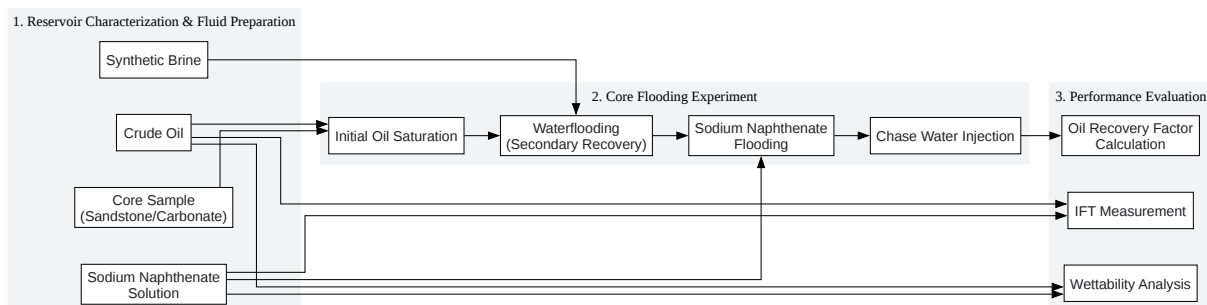
Materials:

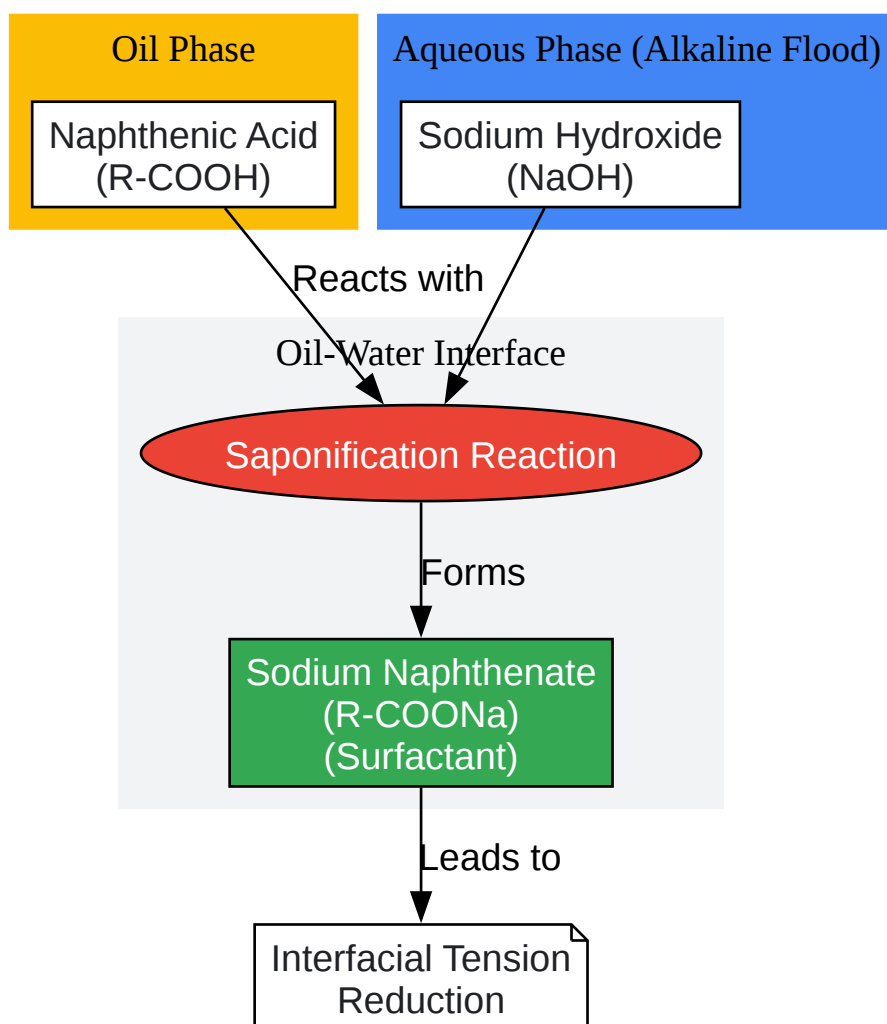
- Goniometer (Contact Angle Measurement System)
- Polished rock substrate (e.g., calcite for carbonate reservoirs, quartz for sandstone)
- Crude oil
- Synthetic brine
- **Sodium naphthenate** solution
- Environmental chamber to control temperature and pressure

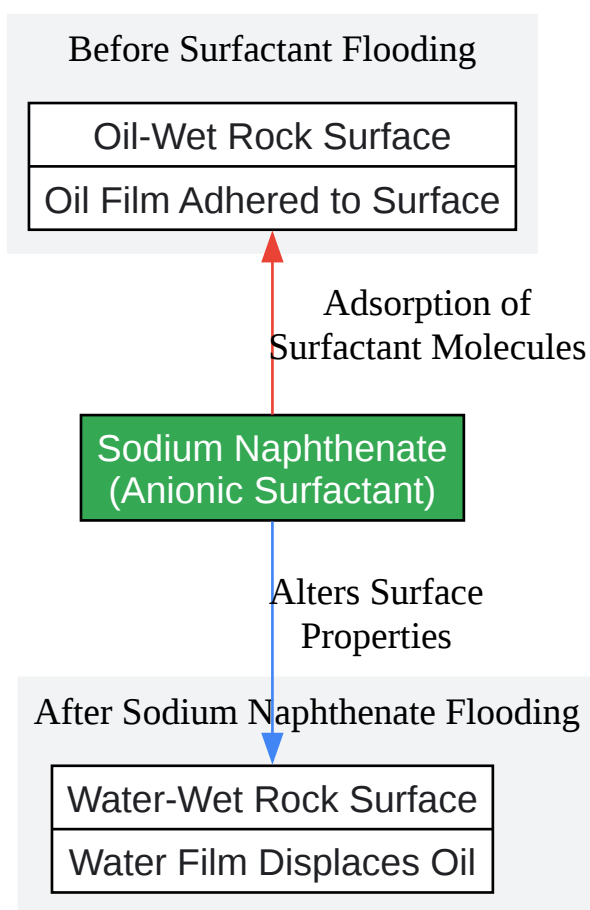
Procedure:

- Substrate Preparation:
 - Clean and polish the rock substrate to ensure a smooth surface.
 - Age the substrate in crude oil for a specified period to establish an oil-wet or mixed-wet condition.
- Measurement in Brine:
 - Place the aged substrate in a transparent cell filled with synthetic brine.
 - Carefully place a small droplet of crude oil on the surface of the substrate.
 - Measure the contact angle between the oil droplet and the rock surface through the brine phase using the goniometer.
- Measurement in **Sodium Naphthenate** Solution:
 - Replace the brine with the **sodium naphthenate** solution.
 - Place a new droplet of crude oil on the substrate (or observe the change in the existing droplet).
 - Measure the contact angle again after a certain equilibration time.
- Data Analysis:
 - A decrease in the contact angle (measured through the water phase) indicates a shift towards a more water-wet state.

Visualizations







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